

# An In-depth Technical Guide on (4-Methylthiophen-2-yl)methanamine

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## Compound of Interest

Compound Name: (4-Methylthiophen-2-yl)methanamine

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This technical guide provides a detailed overview of the fundamental molecular properties of **(4-Methylthiophen-2-yl)methanamine**, a compound of interest in various research and development domains. The information presented herein is intended to support further investigation and application of this molecule.

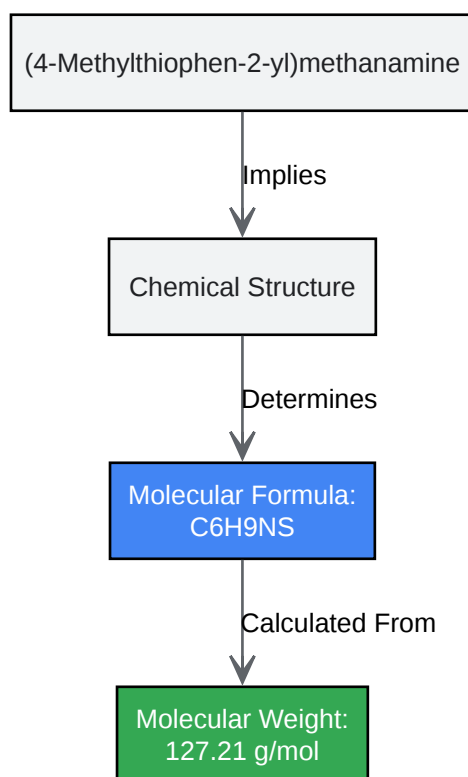
## Molecular Properties

The core molecular characteristics of **(4-Methylthiophen-2-yl)methanamine** have been determined and are summarized below. These fundamental data points are crucial for a range of applications, from analytical method development to computational modeling and synthetic chemistry.

Property	Value	Source
Molecular Formula	C6H9NS	[1]
Molecular Weight	127.21 g/mol	[1]

## Logical Relationship of Molecular Descriptors

The following diagram illustrates the logical flow from the compound's nomenclature to its structural and empirical formulas, and finally to its calculated molecular weight. This visualization provides a clear and hierarchical representation of how these key molecular identifiers are interconnected.



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Caption: Logical flow from compound name to molecular weight.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **(4-Methylthiophen-2-yl)methanamine** are critical for its practical application. While specific experimental details can vary based on the desired purity and scale, a general synthetic approach would involve the reductive amination of 4-methylthiophene-2-carbaldehyde.

General Synthesis via Reductive Amination:

- Reaction Setup: 4-methylthiophene-2-carbaldehyde and a suitable amine source (e.g., ammonia or a protected amine) are dissolved in an appropriate solvent (e.g., methanol,

ethanol, or dichloromethane).

- Imine Formation: The mixture is stirred, often in the presence of a dehydrating agent or under conditions that facilitate the removal of water, to form the corresponding imine intermediate.
- Reduction: A reducing agent, such as sodium borohydride ( $\text{NaBH}_4$ ) or hydrogen gas with a catalyst (e.g., Palladium on carbon), is introduced to the reaction mixture to reduce the imine to the target amine, **(4-Methylthiophen-2-yl)methanamine**.
- Workup and Purification: Following the completion of the reaction, the crude product is worked up to remove unreacted reagents and byproducts. This typically involves quenching the reaction, solvent extraction, and washing. The final purification is often achieved through column chromatography or distillation to yield the pure amine.

Further analytical characterization would typically involve techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm the structure and purity of the synthesized compound. Researchers should consult relevant literature for specific, optimized protocols tailored to their experimental needs.

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## References

- 1. hoffmanchemicals.com [hoffmanchemicals.com]
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